

Spectroscopic Profile of 2-Cyanobutanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyanobutanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Cyanobutanoic acid**. Due to the limited availability of public experimental spectra for this specific compound, this document presents predicted spectroscopic data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The information herein serves as a valuable resource for the identification, characterization, and quality control of **2-Cyanobutanoic acid** in research and development settings.

Spectroscopic Data Summary

The following tables summarize the predicted spectroscopic data for **2-Cyanobutanoic acid**. These values are calculated based on the chemical structure and known spectroscopic behaviors of related functional groups.

Table 1: Predicted ^1H NMR Spectroscopic Data for **2-Cyanobutanoic acid**

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration
H-1	~12.0 - 13.0	Singlet (broad)	1H
H-2	~3.6 - 3.8	Triplet	1H
H-3	~1.9 - 2.1	Multiplet	2H
H-4	~1.0 - 1.2	Triplet	3H

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **2-Cyanobutanoic acid**

Carbon	Chemical Shift (δ , ppm)
C-1 (C=O)	~170 - 175
C-2 (-CH(CN)-)	~35 - 40
C-3 (-CH ₂)	~25 - 30
C-4 (-CH ₃)	~10 - 15
C-5 (C \equiv N)	~115 - 120

Table 3: Predicted Infrared (IR) Absorption Bands for **2-Cyanobutanoic acid**

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	3300 - 2500	Broad
C-H (Alkyl)	2980 - 2850	Medium-Strong
C \equiv N (Nitrile)	2260 - 2240	Medium
C=O (Carboxylic Acid)	1725 - 1700	Strong
C-O (Carboxylic Acid)	1320 - 1210	Medium

Table 4: Predicted Mass Spectrometry (MS) Fragmentation for **2-Cyanobutanoic acid**

m/z	Proposed Fragment
113	$[M]^+$ (Molecular Ion)
96	$[M - NH_3]^+$
86	$[M - HCN]^+$
69	$[M - COOH]^+$
45	$[COOH]^+$

Experimental Protocols

The following are detailed methodologies for the acquisition of spectroscopic data for a compound such as **2-Cyanobutanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain 1H and ^{13}C NMR spectra for the structural elucidation of **2-Cyanobutanoic acid**.

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Weigh approximately 5-10 mg of **2-Cyanobutanoic acid**.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform- d , $CDCl_3$, or Dimethyl sulfoxide- d_6 , DMSO- d_6).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (zg30).

- Number of Scans: 16-64, depending on sample concentration.
- Spectral Width: 0-15 ppm.
- Relaxation Delay: 1-2 seconds.
- Temperature: 298 K.

¹³C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled experiment (zgpg30).
- Number of Scans: 1024 or more, as ¹³C has a low natural abundance.
- Spectral Width: 0-200 ppm.
- Relaxation Delay: 2-5 seconds.
- Temperature: 298 K.

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the resulting spectrum.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the peaks in the ¹H NMR spectrum.
- Analyze the chemical shifts, multiplicities, and integration values to assign the signals to the respective protons and carbons in the molecule.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **2-Cyanobutanoic acid**.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean.
- Place a small amount of the solid **2-Cyanobutanoic acid** sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- Background: A background spectrum of the empty ATR crystal should be collected prior to the sample scan.

Data Analysis:

- The background spectrum is automatically subtracted from the sample spectrum.
- Identify the characteristic absorption bands and correlate them to the functional groups present in **2-Cyanobutanoic acid** (e.g., O-H, C=O, C≡N).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-Cyanobutanoic acid**.

Instrumentation: A mass spectrometer, for example, one equipped with an Electron Ionization (EI) source and a quadrupole analyzer.

Sample Introduction:

- Direct Infusion or Gas Chromatography (GC-MS): If sufficiently volatile and thermally stable, the sample can be introduced via a GC column. For direct infusion, the sample is dissolved

in a suitable solvent and introduced directly into the ion source.

EI-MS Parameters:

- Ionization Energy: 70 eV.
- Source Temperature: 200-250 °C.
- Mass Range: m/z 30-200.

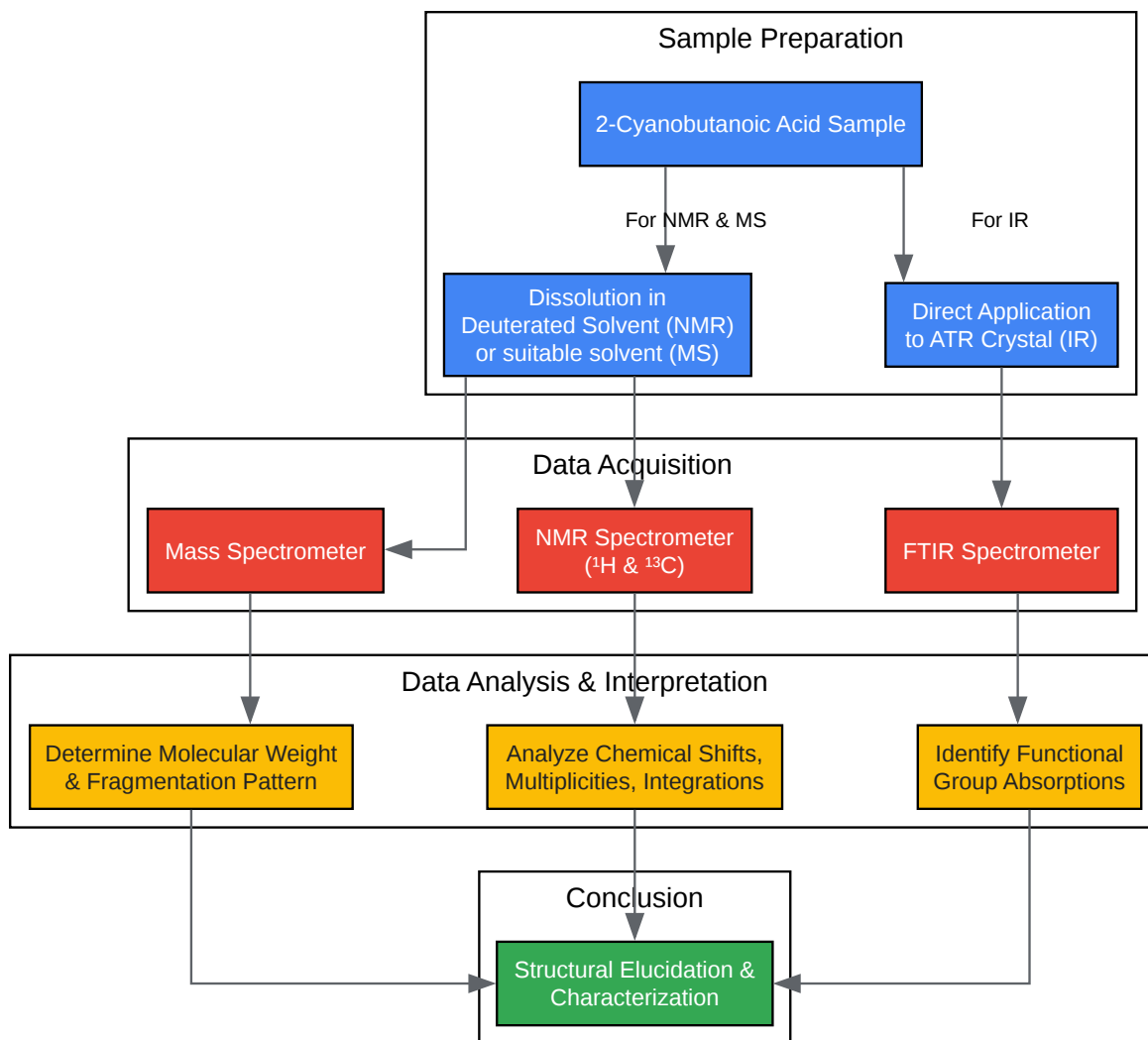
Data Analysis:

- Identify the molecular ion peak ($[M]^+$), which corresponds to the molecular weight of the compound.
- Analyze the fragmentation pattern by identifying the major fragment ions.
- Propose fragmentation pathways that explain the observed fragment ions, which can provide further structural information.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-Cyanobutanoic acid**.

Spectroscopic Analysis Workflow for 2-Cyanobutanoic Acid



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Caption: Workflow for Spectroscopic Analysis.

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